

# Application Notes & Protocols: Spectrophotometric Determination of Flucloxacillin Sodium Concentration

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Compound of Interest		
Compound Name:	Flucloxacillin sodium	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the quantitative determination of **flucloxacillin sodium** in pharmaceutical formulations using various spectrophotometric methods. The described methods are simple, cost-effective, and suitable for routine quality control analysis.

# Method 1: Ion-Pair Complexation with Bromocresol Purple (BCP)

This method is based on the formation of a yellow ion-pair complex between **flucloxacillin sodium** and Bromocresol purple (BCP) in a chloroform medium. The resulting complex is quantified spectrophotometrically.

## **Experimental Protocol**

#### 1.1. Instrumentation:

- UV-Vis Spectrophotometer (double beam)
- 1 cm matched quartz cuvettes
- Analytical balance



- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Micropipettes

### 1.2. Reagents and Solutions:

- Flucloxacillin sodium reference standard (purity ≥ 99%)
- Bromocresol purple (BCP)
- Chloroform (analytical grade)
- Methanol (analytical grade)

### 1.3. Preparation of Stock Solutions:

- Flucloxacillin Sodium Stock Solution (246.95 µg/mL): Accurately weigh 24.70 mg of flucloxacillin sodium standard and dissolve it in 10 mL of methanol in a volumetric flask.
   Dilute 1 mL of this solution to 10 mL with chloroform in a separate volumetric flask.
- Bromocresol Purple (BCP) Solution (5x10<sup>-3</sup> M): Dissolve 135.055 mg of BCP in 50 mL of chloroform.

### 1.4. Preparation of Calibration Standards:

- Into a series of 10 mL volumetric flasks, pipette appropriate volumes (ranging from 50  $\mu$ L to 1000  $\mu$ L) of the **flucloxacillin sodium** stock solution (246.95  $\mu$ g/mL).
- To each flask, add 1 mL of the 5x10<sup>-3</sup> M BCP solution.
- Bring the volume up to 10 mL with chloroform to achieve final concentrations in the range of 1.23 - 24.70 μg/mL.

### 1.5. Sample Preparation:

• For the analysis of raw material, prepare a stock solution of the **flucloxacillin sodium** sample in methanol and then dilute with chloroform to a concentration within the calibration range.



 Follow the same procedure as for the calibration standards, adding 1 mL of BCP solution and diluting to volume with chloroform.

### 1.6. Spectrophotometric Measurement:

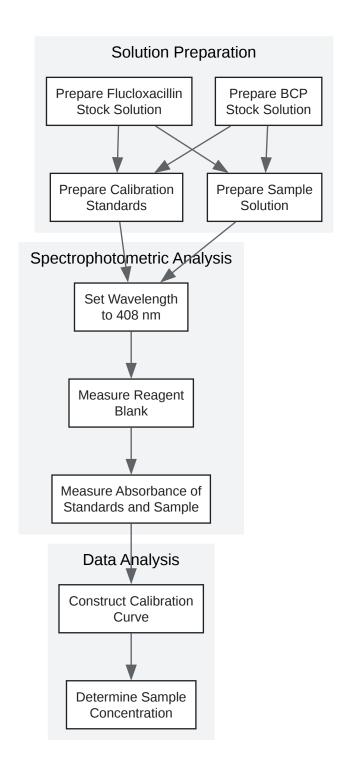
- Set the spectrophotometer to measure the absorbance at a wavelength of 408 nm.[1]
- Use a reagent blank (1 mL of BCP solution diluted to 10 mL with chloroform) to zero the instrument.
- Measure the absorbance of each calibration standard and the sample solution.
- Construct a calibration curve by plotting the absorbance versus the concentration of the standards.
- Determine the concentration of **flucloxacillin sodium** in the sample solution from the calibration curve.

**Data Presentation** 

Parameter	Value	Reference
λmax	408 nm	[1]
Linearity Range	2.47 – 22.23 μg/mL	[1]
Correlation Coefficient (R²)	0.9999	[1]
Limit of Detection (LOD)	0.203 μg/mL	[1]
Limit of Quantification (LOQ)	0.615 μg/mL	[1]

# **Experimental Workflow**





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Caption: Workflow for Ion-Pair Spectrophotometry.



# Method 2: Charge Transfer Complexation with lodine

This method involves the formation of a charge transfer complex between **flucloxacillin sodium** and iodine in a methanol-dichloromethane medium.

# **Experimental Protocol**

- 2.1. Instrumentation:
- UV-Vis Spectrophotometer
- 1 cm matched glass cells
- Analytical balance
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- 2.2. Reagents and Solutions:
- Flucloxacillin Sodium reference standard
- Iodine
- Methanol
- Dichloromethane
- 2.3. Preparation of Stock Solutions:
- Flucloxacillin Sodium Stock Solution (100 μg/mL): Dissolve 10 mg of flucloxacillin sodium in 100 mL of methanol.
- Working Flucloxacillin Solution (0.5 μg/mL): Prepare by suitable dilution of the stock solution with methanol.



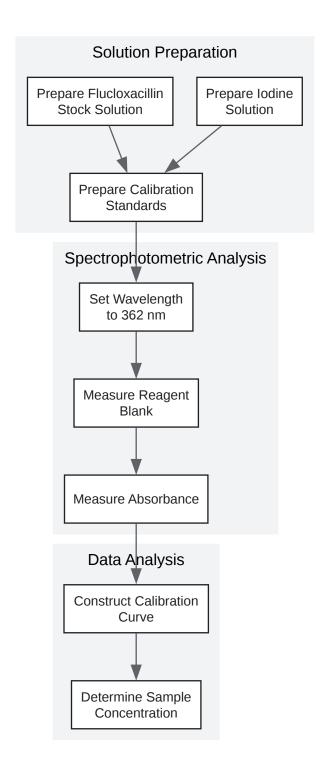
- Iodine Solution (0.1%): Prepare a 0.1% solution of iodine in dichloromethane.
- 2.4. Preparation of Calibration Standards:
- Into a series of 10 mL volumetric flasks, pipette different volumes (0.02 0.18 mL) of the working flucloxacillin sodium solution (0.5 μg/mL).
- To each flask, add 1.0 mL of 0.1% iodine solution at room temperature.
- Dilute to the mark with methanol to obtain concentrations ranging from 1.0 to 9.0 μg/mL.
- 2.5. Spectrophotometric Measurement:
- Measure the absorbance at 362 nm against a reagent blank prepared in the same manner but without the drug.[2][3]
- Construct a calibration curve by plotting absorbance versus concentration.
- Determine the concentration of the unknown sample from the calibration curve.

**Data Presentation** 

Parameter	Value	Reference
λmax	362 nm	[2][3]
Linearity Range	1 - 9 μg/mL	[2][4]

## **Experimental Workflow**





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Caption: Workflow for Charge Transfer Complexation.



# Method 3: Oxidative Coupling with Folin-Ciocalteu Reagent

This method is based on the formation of a light green colored product when **flucloxacillin sodium** reacts with the Folin-Ciocalteu (F.C.) reagent.

# **Experimental Protocol**

Details on the specific reagent concentrations and reaction conditions for this method require further optimization based on the preliminary information. However, a general protocol is outlined below.

### 3.1. Reagents and Solutions:

- Flucloxacillin Sodium reference standard
- Folin-Ciocalteu Reagent
- A suitable buffer solution to maintain optimal pH.

#### 3.2. General Procedure:

- Prepare a stock solution of **flucloxacillin sodium** in a suitable solvent.
- Prepare a series of calibration standards by diluting the stock solution.
- To each standard and sample solution, add a specific volume of Folin-Ciocalteu reagent and buffer.
- Allow the reaction to proceed for a defined period.
- Measure the absorbance of the resulting green-colored solution at 912 nm against a reagent blank.[5]
- Construct a calibration curve and determine the sample concentration.

### **Data Presentation**



Parameter	Value	Reference
λmax	912 nm	[5]
Linearity Range	0.05 - 0.25 mg/mL	[5]

# **Method 4: Direct UV Spectrophotometry**

This is a simple and rapid method that involves the direct measurement of UV absorbance of **flucloxacillin sodium** in a suitable solvent.

## **Experimental Protocol**

- 4.1. Instrumentation:
- UV-Vis Spectrophotometer
- 1 cm quartz cuvettes
- Analytical balance
- Volumetric flasks
- 4.2. Reagents and Solutions:
- Flucloxacillin Sodium reference standard
- Ultra-purified water or 0.01 N NaOH
- 4.3. Preparation of Stock and Standard Solutions:
- Prepare a stock solution of flucloxacillin sodium (e.g., 0.1 mg/mL) by dissolving an accurately weighed amount in the chosen solvent (ultra-purified water or 0.01 N NaOH).
- Prepare a series of working standard solutions by diluting the stock solution to concentrations within the linear range.
- 4.4. Spectrophotometric Measurement:



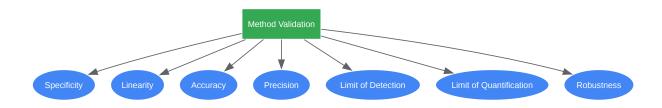
- Scan the absorption spectra of the standard solutions over the range of 200-400 nm to determine the wavelength of maximum absorbance (λmax).
- Set the spectrophotometer to the determined λmax (e.g., 274 nm in water).[6][7][8]
- Use the solvent as a blank.
- Measure the absorbance of the standard and sample solutions.
- Construct a calibration curve and calculate the concentration of the sample.

**Data Presentation** 

Parameter	Value (in Water)	Reference	Value (in 0.01 N NaOH)	Reference
λтах	274 nm	[6][7][8]	Not specified	
Linearity Range	50.0 - 100.0 μg/mL	[6][7]	2 - 20 μg/mL	[9]
Correlation Coefficient (r)	0.9998	[6][7]	Not specified	
Accuracy	100.09%	[6][7]	Not specified	_
Precision (RSD)	< 2.5%	[6][7]	Not specified	_

# **Analytical Method Validation**

The validation of the analytical methods described should be performed according to ICH guidelines to ensure they are suitable for their intended purpose.[7]





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Caption: Key Parameters for Analytical Method Validation.

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